

Vacuum distillation parameters for 5-Chloro-3-methyl-1-phenylpyrazole

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Compound of Interest

Compound Name: 3-Chloro-5-methyl-1-phenyl-1H-pyrazole

CAS No.: 86635-76-9

Cat. No.: B3290659

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Technical Support Center: Vacuum Distillation Guide for 5-Chloro-3-methyl-1-phenylpyrazole

Case ID: #PYR-DIST-001 Topic: Optimization of Vacuum Distillation Parameters Target Compound: 5-Chloro-3-methyl-1-phenylpyrazole Verified CAS: 1131-17-5 (Note: User-provided CAS 16984-78-4 corresponds to Fluoride ion; this guide addresses the named pyrazole compound).[\[1\]](#)

Critical Parameter Summary (Spec Sheet)

Before initiating distillation, verify your crude material against these physical baselines.

Parameter	Value	Condition	Notes
Boiling Point	114 – 115 °C	@ 4 mmHg (5.3 mbar)	Primary Target Range
Boiling Point	~100 – 110 °C	@ 3 mmHg (4.0 mbar)	Alternative high-vac range
Physical State	Viscous Oil / Low-Melting Solid	Ambient (25°C)	May crystallize upon standing or high purity. [1] [2]
Density	1.19 – 1.20 g/cm ³	20°C	Denser than water. [1]
Key Impurity	Phosphorus Oxychloride (POCl ₃)	BP: 105°C (atm)	CRITICAL: Must be quenched prior to distillation.

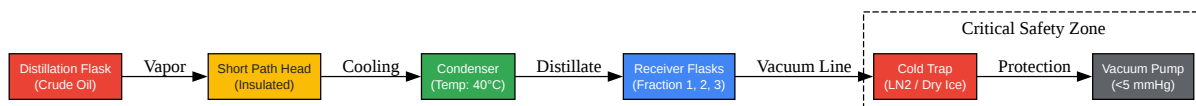
Equipment Configuration & Setup

Objective: Isolate pure product from reaction byproducts (POCl₃ residues, unreacted pyrazolone) without thermal decomposition.

Recommended Setup (The "Short Path" Approach)

For this compound, a short-path distillation head is preferred over a long fractionating column due to the high boiling point and potential for solidification.[\[1\]](#)

- Flask: Round-bottom flask (max 60% full) with magnetic stirring (high torque).
- Head: Short-path distillation head with integrated condenser.[\[1\]](#)
- Condenser Fluid: Warm water (35–45°C) or Air.[\[1\]](#) Do not use ice water.[\[1\]](#)
- Vacuum: Rotary vane pump or high-quality diaphragm pump capable of <5 mmHg.[\[1\]](#)
- Cold Trap: Liquid Nitrogen (LN2) or Dry Ice/Acetone.[\[1\]](#) Mandatory to protect the pump from residual POCl₃/HCl.[\[1\]](#)



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Figure 1: Optimized distillation logic. Note the "Critical Safety Zone" where corrosive vapors are trapped before damaging the pump.[1]

Step-by-Step Protocol

Phase 1: Pre-Distillation Treatment (The "Quench")

Context: This compound is typically synthesized via the Vilsmeier-Haack type reaction using POCl_3 . [1] Direct distillation of the crude reaction mixture is dangerous. [1]

- Quench: Pour crude reaction mixture onto crushed ice to hydrolyze excess POCl_3 .
- Neutralize: Adjust pH to neutral/slightly basic (pH 7-8) with NaOH or NaHCO_3 .
- Extract: Extract into dichloromethane (DCM) or ethyl acetate.
- Dry: Dry organic layer over MgSO_4 and evaporate solvent.
- Result: You now have the "Crude Oil" ready for vacuum distillation.

Phase 2: The Distillation Run

- System Seal: Grease all joints. [1] Check vacuum pressure before heating. [1] Target <5 mmHg.
- Degassing: Stir the crude oil under vacuum at room temperature for 10-15 minutes. You will see bubbling (residual solvent/volatiles). [1]
- Heat Ramp:

- Bath Temp: Start heating oil bath to 130°C.
- Observation: Watch for "Forerun" (Fraction 1). This is likely residual solvent or lower-boiling impurities.[\[1\]](#)
- Main Fraction Collection:
 - When vapor temperature stabilizes at 114–115°C (at 4 mmHg), switch to Receiver Flask 2.
 - Collect the clear/pale yellow oil.[\[1\]](#)
- Termination: Stop when vapor temp drops or pot residue becomes dark/tarry.

Troubleshooting & FAQs

Q1: My vacuum pressure is fluctuating wildly, and I can't reach <10 mmHg. What is wrong?

- Diagnosis: This usually indicates outgassing of acidic byproducts (HCl, POCl₃) or residual solvent.[\[1\]](#)
- Fix:
 - Stop heating.[\[1\]](#)
 - Check your cold trap—it may be saturated or blocked.[\[1\]](#)
 - Ensure the crude material was thoroughly neutralized and solvent-stripped (Phase 1).[\[1\]](#)
 - Pro-Tip: Place a KOH (potassium hydroxide) pellet trap between the receiver and the main cold trap to neutralize acid vapors.[\[1\]](#)

Q2: The distillate is solidifying in the condenser and clogging the path.

- Diagnosis: The compound has a melting point near or above your coolant temperature.[\[1\]](#)
- Fix:

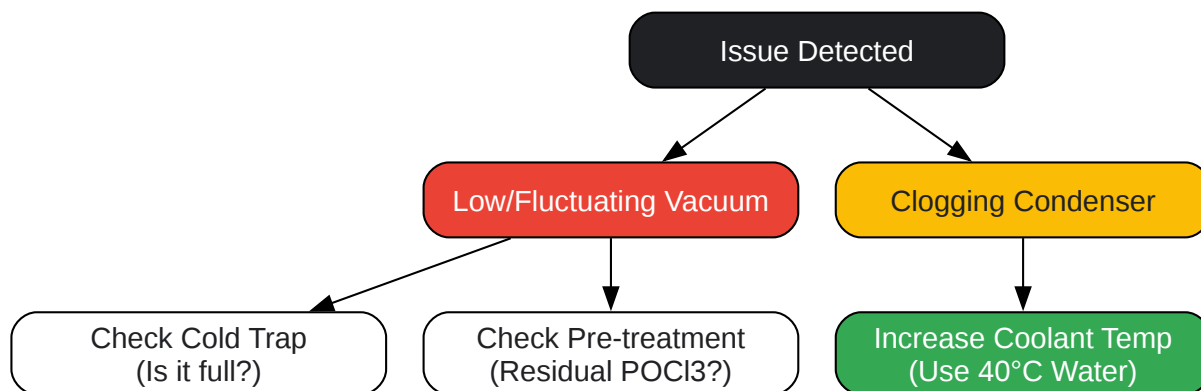
- Turn off the water circulation in the condenser. The ambient air cooling is often sufficient for high-boiling oils.[\[1\]](#)
- If needed, use a heat gun (gently) to melt the blockage into the receiver.[\[1\]](#)
- Switch to a warm water circulator set to 40-50°C.

Q3: The product is coming over yellow/orange instead of colorless.

- Diagnosis: Entrainment of "pot residue" (splashing) or oxidation.[\[1\]](#)
- Fix:
 - Splashing: Do not fill the flask more than 50%. Use a splash guard or a Vigreux column (if vacuum allows) to prevent micro-droplets from reaching the condenser.[\[1\]](#)
 - Oxidation: Ensure the system is tight. Nitrogen-backfill the system when breaking vacuum.[\[1\]](#)

Q4: I cannot achieve 4 mmHg. I only have a water aspirator (~15-20 mmHg).

- Diagnosis: Insufficient vacuum for the standard boiling point.[\[1\]](#)
- Fix: At 20 mmHg, the boiling point will rise significantly (approx 140-150°C).[\[1\]](#)
 - Risk:[\[1\]](#)[\[3\]](#) Higher bath temperatures (>160°C) increase the risk of thermal decomposition (tar formation).
 - Recommendation: Use a mechanical pump.[\[1\]](#) If unavoidable, keep the bath temp as low as possible and accept a slower rate.



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Figure 2: Rapid diagnostic flow for common distillation failures.

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